

Proper Disposal of Dilan: A Guide for Laboratory Professionals

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This document provides essential safety and logistical information for the proper disposal of **Dilan**, an organochlorine pesticide. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations. Due to its classification as a persistent organic pollutant, **Dilan** requires specialized disposal methods to mitigate environmental contamination and potential health risks.

Quantitative Data

The following table summarizes available toxicological data for components of **Dilan** and related compounds. It is important to note that comprehensive data for **Dilan** itself is limited due to its discontinued use. The data for Prolan is derived from safety data sheets for products containing this active ingredient.



| Chemical Component | CAS Number | Acute Oral LD50 (Rat) | Acute Dermal LD50 (Rabbit/Rat) | Aquatic Toxicity |
|-----------------------|-----------------------|--------------------------|--------------------------------------|--|
| Dilan | 13330-20-7 | Data not available | Data not available | Very toxic to aquatic life with long lasting effects. |
| Prolan | Data not available | >5000 mg/kg | >2000 mg/kg | Very toxic to aquatic life with long lasting effects.[1] |
| Bulan | Data not available | Data not available | Data not available | Expected to be very toxic to aquatic life. |

Disposal Procedures: A Step-by-Step Guide

The disposal of **Dilan**, as an organochlorine pesticide (OCP), is strictly regulated. On-farm disposal or dumping in municipal landfills is prohibited.[2] The only acceptable method for the ultimate disposal of OCPs is incineration at a licensed hazardous waste facility.[3]

Personal Protective Equipment (PPE)

Before handling **Dilan** or its containers, ensure the following PPE is worn:

- Gloves: Elbow-length PVC or other chemically resistant gloves.[2]
- Protective Clothing: Long-sleeved shirt and long trousers, or a washable overall.[2]
- Eye Protection: Safety glasses or a visor.[2]
- Footwear: Closed shoes or gumboots.[2]

On-Site Storage of Unwanted Dilan

Proper storage is crucial while awaiting disposal.



- Original Container: Store **Dilan** in its original, sealed container with an intact and legible label.[2]
- Segregation: Keep containers of **Dilan** well separated from other chemicals.[2]
- Storage Location: The storage area must be a locked, cool, waterproof shed with a sound roof, and out of direct sunlight.[2]
- Spill Kit: Maintain a spill kit with protective clothing and absorbent materials in a separate, nearby location.

Container Disposal

Empty **Dilan** containers must be decontaminated before disposal.

- Triple Rinsing:
 - Empty the container into the spray tank and allow it to drain for 30 seconds.[4]
 - Fill the container one-quarter to one-fifth full with water.[4]
 - Securely cap the container and shake it vigorously.
 - Pour the rinsate into the spray tank.[5]
 - Repeat this rinsing procedure two more times.[4][5]
- Puncturing: After triple rinsing, puncture the container to prevent reuse.
- Disposal: Dispose of the rinsed and punctured container at an approved waste management facility or a designated collection point.[1]

Disposal of Dilan Waste

- Contact Authorities: Contact your state's Environmental Protection Agency (EPA) or local hazardous waste authority to find an authorized collection point or a licensed disposal facility.
 [2][6]
- Transportation:



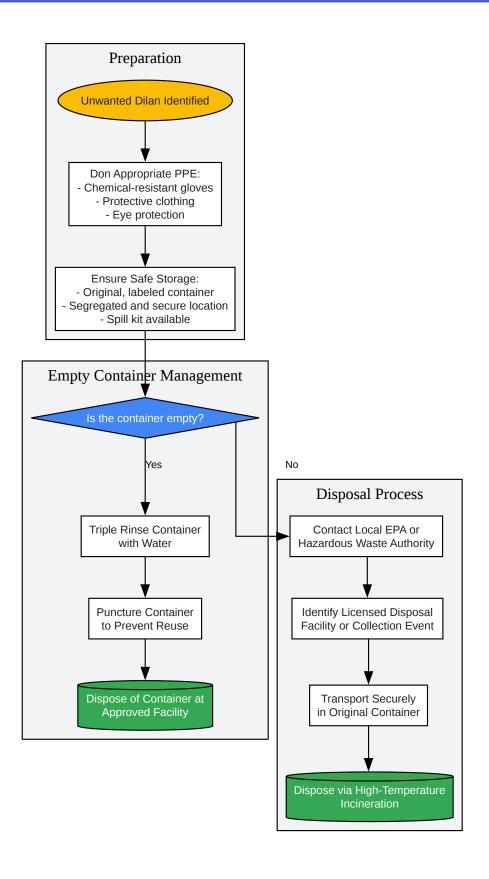


- Transport Dilan in its original container with the label attached.[6]
- Secure the container in the vehicle to prevent shifting or spilling.[6]
- Do not transport pesticides in the passenger compartment of a vehicle.

Disposal Workflow

The following diagram illustrates the decision-making process and necessary steps for the proper disposal of **Dilan**.





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